

# An In-depth Technical Guide to the Physical Properties of 3-Bromocyclohexanone

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## Compound of Interest

Compound Name: 3-Bromocyclohexanone

Cat. No.: B1628328

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## Introduction

**3-Bromocyclohexanone** is a halogenated cyclic ketone of significant interest in organic synthesis. Its bifunctional nature, possessing both a reactive carbonyl group and a bromine substituent, makes it a versatile intermediate for the synthesis of a wide array of more complex molecules, including pharmaceutical compounds and other specialty chemicals. A thorough understanding of its physical properties is paramount for its effective use in research and development, particularly in process scale-up and reaction optimization. This guide provides a detailed overview of the boiling point and density of **3-Bromocyclohexanone**, including methodologies for their determination and a representative synthesis protocol.

## Core Physical Properties

The physical characteristics of **3-Bromocyclohexanone** are influenced by its molecular weight, the presence of the polar carbonyl group, and the heavy bromine atom. These factors contribute to its relatively high boiling point and density compared to its non-halogenated parent compound, cyclohexanone.

## Data Summary

The following table summarizes the available quantitative data for the key physical properties of **3-Bromocyclohexanone**. For comparative purposes, data for its 2- and 4-bromo isomers

are also included where available.

Physical Property	3-Bromocyclohexanone	2-Bromocyclohexanone	4-Bromocyclohexanone
	ne	ne	ne
Boiling Point	96-99 °C at 18 mmHg[1]	70-72 °C at 0.53 hPa[1]	~224 °C at atmospheric pressure[1]
Density	1.509 ± 0.06 g/cm <sup>3</sup> (Predicted)	1.4887 g/cm <sup>3</sup> [1]	1.5 g/cm <sup>3</sup> [1]
Molecular Weight	177.04 g/mol [1][2]	177.04 g/mol	177.04 g/mol

It is important to note that the density for **3-Bromocyclohexanone** is a predicted value, and the boiling point has been determined under reduced pressure. The boiling point at atmospheric pressure is expected to be significantly higher and can be estimated using nomographs or calculated, though experimental determination is preferred for accuracy. The literature suggests that the physical properties of **3-bromocyclohexanone** would be intermediate between its isomers.[1]

## Experimental Protocols

Precise determination of physical properties is crucial for the accurate reporting and reproduction of scientific data. The following sections detail the standard experimental methodologies for determining the boiling point and density of a liquid organic compound such as **3-Bromocyclohexanone**.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. For compounds that may decompose at high temperatures, the boiling point is often determined under reduced pressure.

Methodology: Siwoloboff Method (Small Scale)

This method is suitable for determining the boiling point of small quantities of a liquid.

- Sample Preparation: A small amount (approximately 0.5 mL) of **3-Bromocyclohexanone** is placed in a fusion tube.
- Capillary Tube Insertion: A capillary tube, sealed at one end, is placed open-end-down into the liquid in the fusion tube.
- Apparatus Setup: The fusion tube is attached to a thermometer, and the assembly is placed in a heating bath (e.g., a Thiele tube filled with mineral oil) to ensure uniform heating.
- Heating and Observation: The heating bath is gradually heated. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- Boiling Point Identification: Upon further heating, the liquid will begin to boil, and a rapid and continuous stream of bubbles will emerge from the capillary tube. At this point, the heating is discontinued.
- Cooling and Measurement: The apparatus is allowed to cool. The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube. This indicates that the vapor pressure of the liquid is equal to the external pressure.
- Pressure Correction: If the determination is not performed at standard atmospheric pressure (760 mmHg), the observed boiling point can be corrected using a pressure-temperature nomograph or the Clausius-Clapeyron equation.

## Determination of Density

The density of a substance is its mass per unit volume. For a liquid, this is typically measured using a pycnometer or a digital density meter.

### Methodology: Pycnometer Method

- Pycnometer Preparation: A pycnometer (a small glass flask with a precisely known volume) is thoroughly cleaned, dried, and its mass is accurately determined using an analytical balance.

- **Filling the Pycnometer:** The pycnometer is carefully filled with **3-Bromocyclohexanone**, ensuring that no air bubbles are trapped. The stopper is inserted, and any excess liquid is wiped from the exterior.
- **Mass Determination of Filled Pycnometer:** The mass of the pycnometer filled with the liquid is accurately measured.
- **Temperature Control:** The temperature of the liquid at the time of measurement is recorded, as density is temperature-dependent.
- **Calculation:** The mass of the liquid is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer. The density is then calculated by dividing the mass of the liquid by the known volume of the pycnometer.

Density = (Mass of filled pycnometer - Mass of empty pycnometer) / Volume of pycnometer

## Synthesis of 3-Bromocyclohexanone

**3-Bromocyclohexanone** is typically synthesized via the bromination of cyclohexanone. The following is a representative protocol for this transformation.

## Representative Synthesis Workflow



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A representative workflow for the synthesis of **3-Bromocyclohexanone**.

Disclaimer: This protocol is a representative example and should be adapted and optimized based on specific laboratory conditions and safety guidelines. Appropriate personal protective equipment (PPE) should be worn at all times.

In conclusion, a comprehensive understanding of the physical properties of **3-Bromocyclohexanone**, supported by robust experimental methodologies and a clear synthesis pathway, is essential for its successful application in the fields of chemical research and drug development.

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## References

- 1. Buy 3-Bromocyclohexanone | 62784-60-5 [smolecule.com]
- 2. 3-Bromocyclohexan-1-one | C<sub>6</sub>H<sub>9</sub>BrO | CID 15582166 - PubChem [pubchem.ncbi.nlm.nih.gov]
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